

Navigating the Safe Handling of 4-(4-Fluorobenzyl)benzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 4-(4-Fluorobenzyl)benzaldehyde

Cat. No.: B1300813

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **4-(4-Fluorobenzyl)benzaldehyde** (CAS No. 56442-17-2). The information is compiled and presented to ensure safe laboratory practices and to mitigate potential hazards associated with the handling, storage, and disposal of this compound.

Section 1: Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a compound is fundamental to its safe handling. The following table summarizes the key quantitative data for **4-(4-Fluorobenzyl)benzaldehyde**.

Property	Value	Source(s)
Molecular Formula	C14H11FO2	[1] [2] [3] [4]
Molecular Weight	230.23 g/mol	[1] [2] [3] [4]
Appearance	Powder, Beige to White/Almost White Crystal	[1] [2] [3] [4]
Melting Point	96-100 °C	[1] [2]
Boiling Point	370.2 ± 22.0 °C (Predicted)	[1] [2] [3]
Density	1.211 ± 0.06 g/cm³ (Predicted)	[1] [2] [3]

Section 2: Hazard Identification and Classification

4-(4-Fluorobenzyloxy)benzaldehyde is classified as an irritant.[\[2\]](#)[\[3\]](#) The primary hazards are associated with skin, eye, and respiratory tract irritation.[\[2\]](#)[\[5\]](#)

GHS Hazard Statements:

- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

Precautionary Statements: A comprehensive list of precautionary statements is provided in the handling protocols section.

Section 3: Safe Handling and Experimental Protocols

Adherence to strict safety protocols is crucial when working with **4-(4-Fluorobenzyloxy)benzaldehyde**. The following sections detail the necessary precautions and personal protective equipment (PPE).

Engineering Controls

Proper engineering controls are the first line of defense in minimizing exposure.

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood to keep airborne concentrations low.[5][6]
- Eyewash and Safety Shower: Facilities storing or utilizing this material must be equipped with an accessible eyewash station and a safety shower.[5][7]

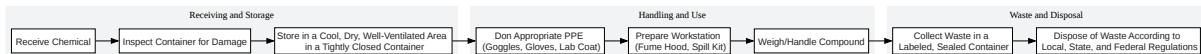
Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-(4-Fluorobenzyloxy)benzaldehyde**:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
- Skin Protection:
 - Gloves: Wear appropriate protective gloves to prevent skin exposure.[5]
 - Clothing: Wear appropriate protective clothing to prevent skin exposure.[5]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5] Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[5]

General Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **4-(4-Fluorobenzyloxy)benzaldehyde** from receipt to disposal.



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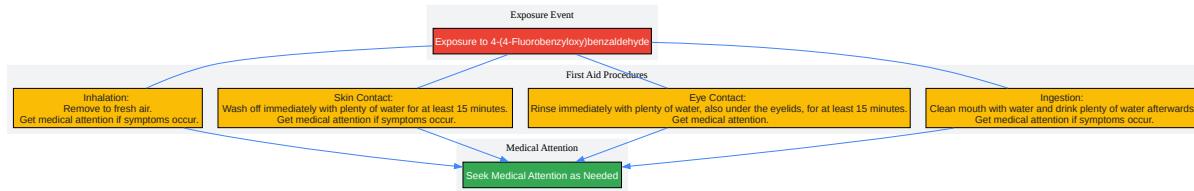
Caption: Workflow for Safe Handling of **4-(4-Fluorobenzyl)benzaldehyde**.

Specific Handling Precautions

- Wash hands thoroughly after handling.[5][6]
- Avoid contact with eyes, skin, and clothing.[5]
- Avoid breathing dust.[5]
- Avoid generating dusty conditions.[5]
- Remove and wash contaminated clothing before reuse.[5]
- Keep away from strong oxidizing agents and strong bases.[5]
- Avoid excess heat and dust generation.[5]

Section 4: First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical. The following diagram outlines the recommended first aid procedures.



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Caption: First Aid Procedures for Exposure.

Section 5: Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Use proper personal protective equipment as indicated in Section 3.2. [5]
- Spill Containment: Vacuum or sweep up the material and place it into a suitable disposal container.[5]
- Ventilation: Ensure adequate ventilation.[5]
- Dust Prevention: Avoid generating dusty conditions.[5]

Section 6: Firefighting Measures

- Suitable Extinguishing Media: Use extinguishing measures that are appropriate to the local circumstances and the surrounding environment.[8]
- Hazardous Decomposition Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen fluoride gas.[5][8]
- Protective Equipment: Firefighters should wear appropriate protective equipment.[8]

Section 7: Storage and Disposal

- Storage: Store in a cool, dry place in a tightly closed container.[5] The compound is sensitive to air and should be stored under an inert atmosphere at room temperature.[2][3]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. [6]

Section 8: Toxicological Information

- LD50/LC50: Not available.[5]
- Carcinogenicity: Not listed by ACGIH, IARC, NTP, or CA Prop 65.[5]
- Target Organs: No data found.[5]

This guide is intended to provide comprehensive safety information for trained professionals. Always refer to the specific Safety Data Sheet provided by the supplier for the most current and detailed information.

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